

Ptp1B-IN-20: A Selective Inhibitor of Protein Tyrosine Phosphatase 1B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ptp1B-IN-20*

Cat. No.: *B12402609*

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) has emerged as a critical negative regulator in key metabolic signaling pathways, including those of insulin and leptin. Its role in dephosphorylating the insulin receptor (IR) and its substrates, as well as the Janus kinase 2 (JAK2) in the leptin pathway, has positioned it as a significant therapeutic target for type 2 diabetes, obesity, and certain cancers. Overexpression or hyperactivity of PTP1B is associated with insulin resistance and tumorigenesis. **Ptp1B-IN-20** is a selective inhibitor of PTP1B, demonstrating a significant preference for PTP1B over the highly homologous T-cell protein tyrosine phosphatase (TCPTP). This document provides a comprehensive technical overview of **Ptp1B-IN-20**, including its inhibitory activity, selectivity, and the experimental protocols for its evaluation.

Core Data Presentation

The inhibitory activity and selectivity of **Ptp1B-IN-20** are summarized in the tables below. The data is derived from in vitro enzymatic assays.

Table 1: Inhibitory Activity of **Ptp1B-IN-20** against PTP1B

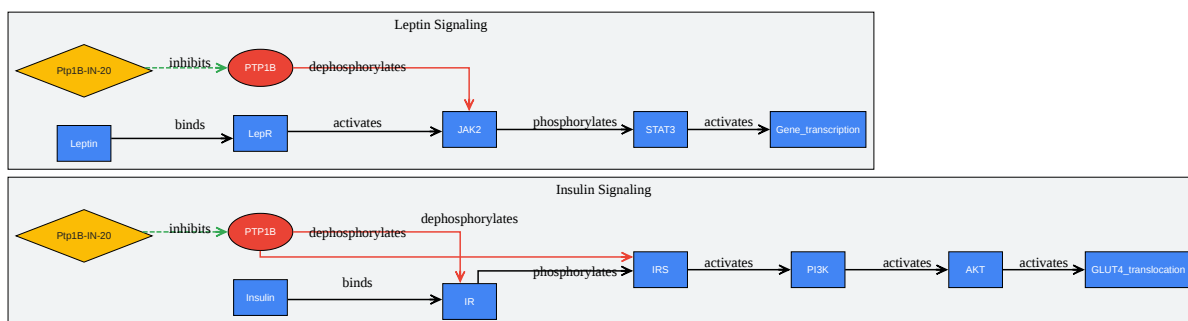
Compound	Target	IC50 (μM)
Ptp1B-IN-20	PTP1B	1.05[1]
Sodium Orthovanadate (Positive Control)	PTP1B	2.94[1]

Table 2: Selectivity Profile of **Ptp1B-IN-20**

Compound	Target	IC50 (μM)	Selectivity (TCPTP/PTP1B)
Ptp1B-IN-20	PTP1B	1.05[1]	>74-fold
TCPTP	78.0[1]		

Signaling Pathways

PTP1B plays a crucial role in attenuating key cellular signaling pathways. **Ptp1B-IN-20**, by inhibiting PTP1B, is expected to potentiate these signals.



[Click to download full resolution via product page](#)

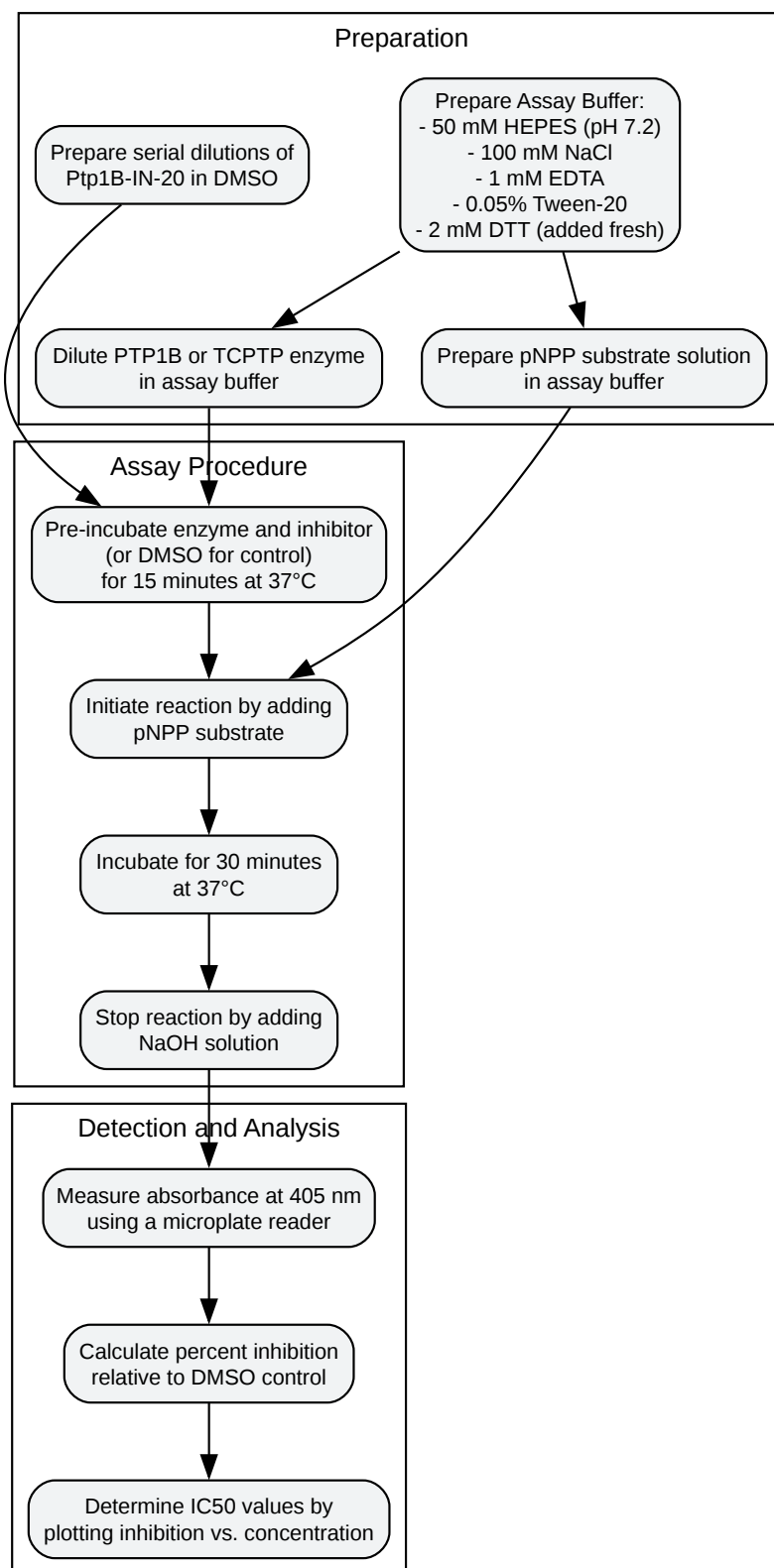
PTP1B's role in Insulin and Leptin signaling pathways.

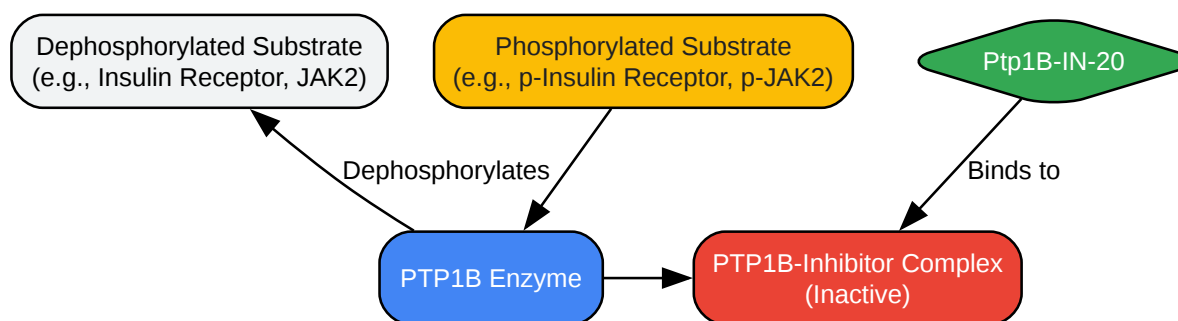
Experimental Protocols

The following are detailed methodologies for the key experiments cited in the evaluation of **Ptp1B-IN-20**.

PTP1B and TCPTP Inhibition Assay

This protocol outlines the in vitro enzymatic assay used to determine the inhibitory activity of **Ptp1B-IN-20** against PTP1B and TCPTP. The assay is based on the dephosphorylation of the substrate p-nitrophenyl phosphate (pNPP), which results in the formation of a yellow product, p-nitrophenol, measured spectrophotometrically.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medicalrealities.com [medicalrealities.com]
- To cite this document: BenchChem. [Ptp1B-IN-20: A Selective Inhibitor of Protein Tyrosine Phosphatase 1B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12402609#ptp1b-in-20-as-a-selective-ptp1b-inhibitor\]](https://www.benchchem.com/product/b12402609#ptp1b-in-20-as-a-selective-ptp1b-inhibitor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com